

Application Notes and Protocols for Cell Culture Experiments with BWX 46

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For Researchers, Scientists, and Drug Development Professionals

Introduction

BWX 46 is a potent and highly selective synthetic agonist for the Neuropeptide Y (NPY) Y5 receptor, a G-protein coupled receptor (GPCR) implicated in various physiological processes, including the regulation of food intake.[1][2][3] In the context of cell culture experiments, **BWX 46** serves as a valuable tool to investigate the downstream signaling pathways and cellular responses mediated by the NPY Y5 receptor. Activation of the Y5 receptor by agonists like **BWX 46** typically leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels, and the stimulation of the mitogen-activated protein kinase (MAPK) pathway, specifically the phosphorylation of extracellular signal-regulated kinases 1 and 2 (ERK1/2). These signaling events can subsequently influence cellular processes such as proliferation and migration.

This document provides detailed application notes and protocols for conducting cell culture experiments to characterize the effects of **BWX 46**.

Data Presentation

The following tables summarize the key in vitro activities of **BWX 46** based on available data.

Table 1: Receptor Binding Affinity of BWX 46



Receptor Subtype	Ki (nM)
NPY Y5	0.85[4][5]
NPY Y1	42[4][5]
NPY Y2	3015[4][5]
NPY Y4	245[4][5]

Table 2: Functional Activity of BWX 46

Functional Assay	Cell Type	Effect	Potency
cAMP Synthesis Inhibition	Y5-expressing cells	Inhibition of cAMP synthesis	Comparable to NPY[2]
cAMP Synthesis Inhibition	Y1, Y2, and Y4- expressing cells	No significant effect at 10 μM[2][3]	-

Note: Specific IC50 or EC50 values for **BWX 46** in cell-based functional assays such as cAMP inhibition or ERK phosphorylation are not readily available in the public domain. The potency for cAMP inhibition is described as "comparable to that of NPY." Researchers are advised to perform dose-response experiments to determine these values in their specific cellular models.

Signaling Pathways and Experimental Workflows

NPY Y5 Receptor Signaling Pathway Activated by BWX 46



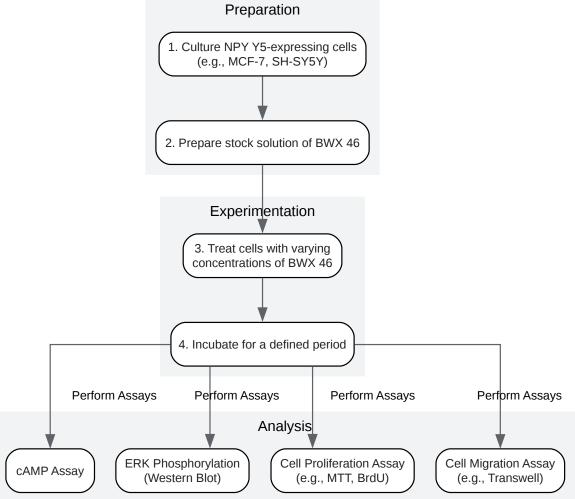
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Caption: NPY Y5 receptor signaling cascade initiated by BWX 46.

General Experimental Workflow for Studying BWX 46 Effects

Experimental Workflow for BWX 46 Preparation



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